

Navigating the Safe Disposal of MRT67307: A Procedural Guide

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Compound of Interest

Compound Name: MRT67307

Cat. No.: B560048

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides essential logistical and safety information for the proper disposal of **MRT67307**, a potent inhibitor of IKK ϵ and TBK1. Adherence to these procedures is critical for minimizing risks and maintaining a safe research environment.

Understanding MRT67307: Key Properties

A summary of the key quantitative data for **MRT67307** is presented below, offering a quick reference for its physical and chemical characteristics.

Property	Value
Molecular Formula	C ₂₆ H ₃₆ N ₆ O ₂
Molecular Weight	464.60 g/mol
CAS Number	1190378-57-4
Appearance	Solid
Solubility	Soluble in DMSO
Storage Temperature	2-8°C

Step-by-Step Disposal Protocol for MRT67307

While a specific Safety Data Sheet (SDS) for **MRT67307** detailing disposal was not publicly available, the following procedures are based on general best practices for the disposal of hazardous laboratory chemicals, particularly nitrogen-containing heterocyclic compounds.

1. Personal Protective Equipment (PPE): Before handling **MRT67307** for disposal, ensure the following PPE is worn:

- Gloves: Chemical-resistant gloves (e.g., nitrile) are mandatory.
- Eye Protection: Safety glasses or goggles to protect from potential splashes.
- Lab Coat: A standard laboratory coat to protect skin and clothing.

2. Waste Segregation and Collection:

- Solid Waste:
 - Unused or expired solid **MRT67307** should be collected in a designated, clearly labeled hazardous waste container.
 - Contaminated materials such as weighing paper, pipette tips, and gloves should also be placed in this container.
 - The container must be compatible with the chemical and have a secure lid.
- Liquid Waste (Solutions):
 - Solutions of **MRT67307** (e.g., in DMSO) must be collected in a separate, labeled hazardous liquid waste container.
 - Do not mix with other incompatible waste streams. Halogenated and non-halogenated solvent wastes should generally be kept separate.^[1]
 - Ensure the container is properly sealed to prevent leaks and evaporation.

3. Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**MRT67307**".
- Include the concentration (if applicable) and the date the waste was first added to the container.

4. Storage:

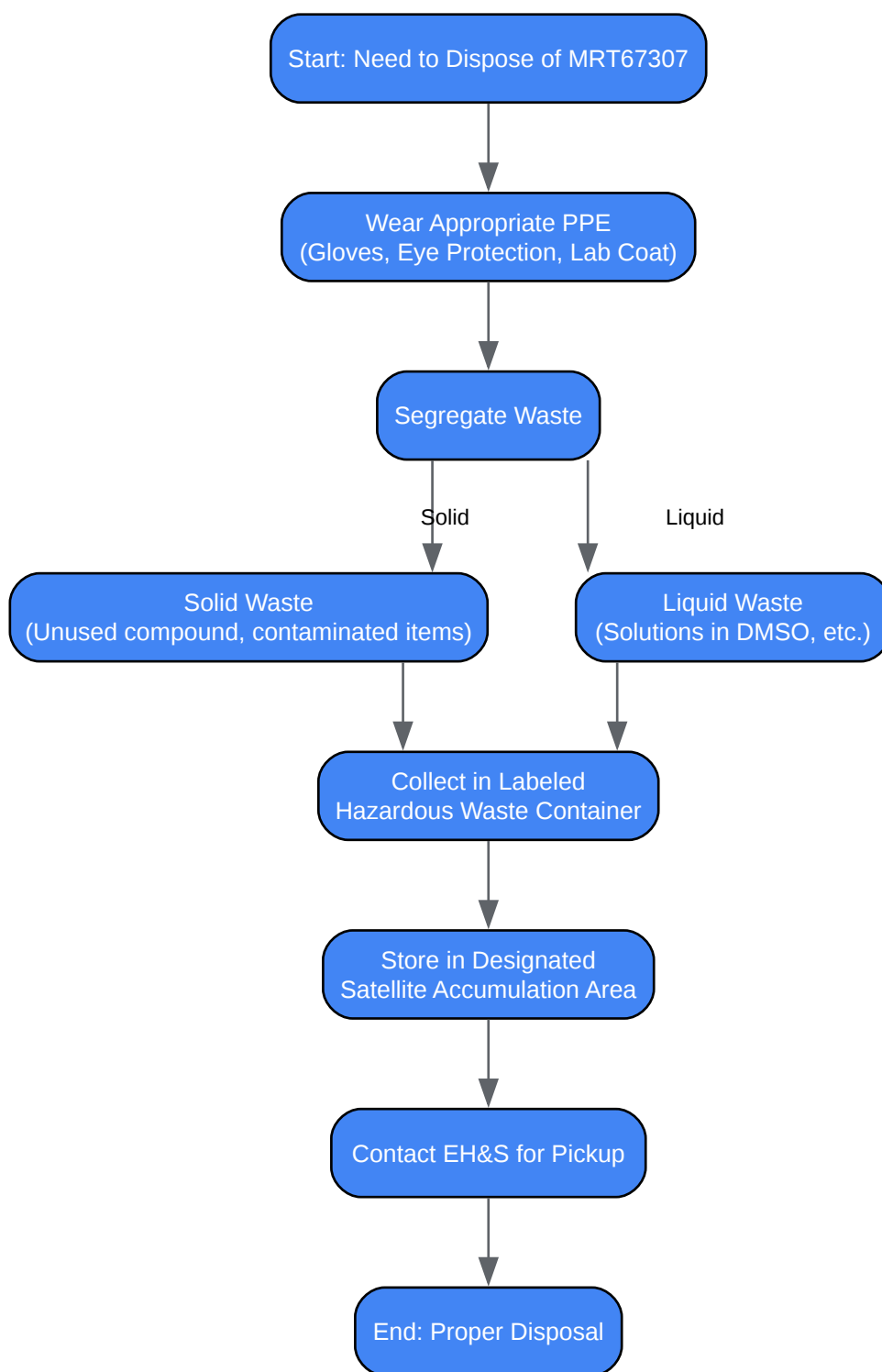
- Store waste containers in a designated satellite accumulation area within the laboratory.[\[2\]](#)[\[3\]](#)
- This area should be away from general lab traffic and drains.
- Ensure secondary containment is used to capture any potential leaks.

5. Disposal Request:

- Once the waste container is full or has been in storage for a designated period (check your institution's guidelines), contact your institution's Environmental Health and Safety (EH&S) department to arrange for pickup and disposal.[\[3\]](#)[\[4\]](#)
- Do not dispose of **MRT67307** down the drain or in regular trash.[\[4\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **MRT67307**.



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Caption: Workflow for the safe disposal of **MRT67307**.

By adhering to these procedures, laboratories can ensure the safe and environmentally responsible disposal of **MRT67307**, fostering a culture of safety and compliance. Always consult your institution's specific chemical hygiene plan and waste disposal guidelines for any additional requirements.

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References

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